

gossypetin stability storage conditions

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Compound Focus: Gossypetin

CAS No.: 489-35-0

Cat. No.: S529159

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Storage Specifications

Based on the manufacturer's safety data sheet, the following storage condition is recommended for **gossypetin** [1]:

Parameter	Recommended Condition
Temperature	Store at <+8°C
Other Conditions	Store in a dry and dark place.

Frequently Asked Questions

Here are answers to some common questions you might encounter:

- What is the chemical identity of gossypetin?** **Gossypetin**, also known as 3,3',4',5,7,8-Hexahydroxyflavone, has a molecular formula of $C_{15}H_{10}O_8$ and a molecular weight of 318.24 g/mol [1]. Its CAS number is 489-35-0 [1].
- Why is storage temperature critical?** While specific stability studies on **gossypetin** are not available in the search results, research on other flavonols and plant extracts provides strong supporting evidence. One study on *Moringa oleifera* leaf powder, which is rich in flavonoids, found that storage at

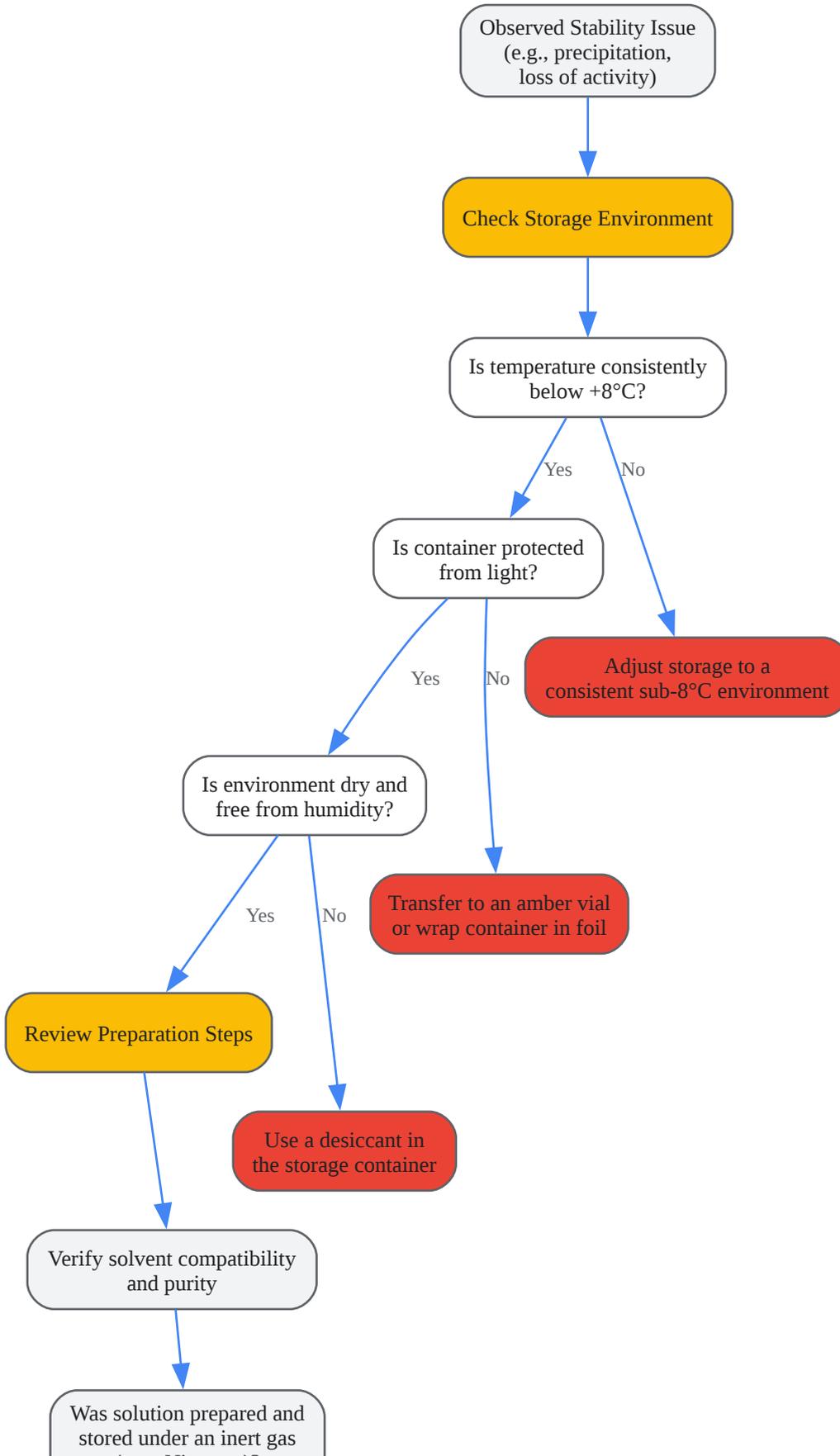
4°C was significantly better at preserving phytochemical compounds like rutin and chlorogenic acid compared to storage at 25°C or 40°C [2]. Another study on the flavonol quercetin found that its antiliperoxidative activity remained stable for 6 months when stored at 4°C and room temperature [3]. This suggests that cool temperatures are crucial for maintaining the integrity of such compounds.

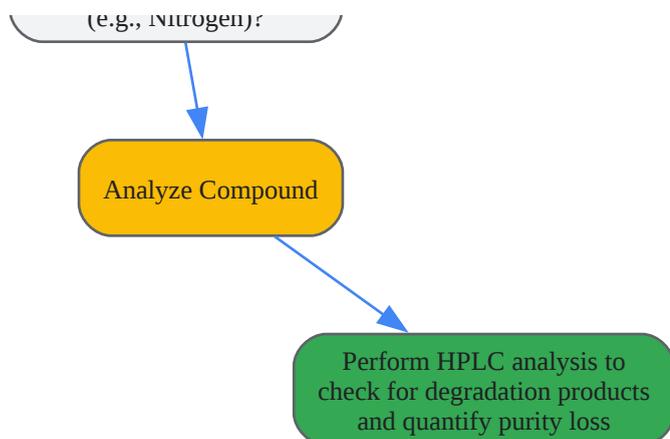
- **What should I do if specific stability data is not found?** The lack of published protocols is a common challenge. You can:
 - **Establish In-House Methods:** Adapt standard stability testing protocols (e.g., ICH guidelines) for your specific needs. This involves preparing samples and storing them under different controlled conditions (e.g., varying temperature, humidity, light) and analyzing them over time using HPLC [4] to monitor purity and degradation.
 - **Consult Suppliers:** Reach out to chemical suppliers directly, as they may have conducted proprietary stability studies and can offer more detailed guidance.

Troubleshooting Guide

The following flowchart outlines a logical approach to address stability issues when definitive data is scarce.

Gossypetin Stability Troubleshooting





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